

# Application Notes: n-Octacosane for Thermal Energy Storage

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## Compound Focus: Octacosane

CAS No.: 630-02-4

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**1. Material Properties and Suitability** n-Octacosane is a linear chain hydrocarbon (C<sub>28</sub>H<sub>58</sub>) belonging to the paraffin family. Its key thermal properties make it an excellent candidate for passive solar space heating and thermal regulation applications where a storage temperature around 50-60°C is desirable [1] [2] [3].

- **High Latent Heat:** It can absorb and release a large amount of thermal energy during its phase transition.
- **Desirable Phase Change Temperature:** It melts and solidifies within a practical range for solar thermal systems.
- **Chemical Stability:** It exhibits no phase segregation over repeated melting and freezing cycles, ensuring consistent performance.
- **Safety and Compatibility:** It is chemically inert, odorless, nontoxic, and non-corrosive [1].

The table below summarizes its core thermophysical characteristics:

Property	Value	Measurement Technique	Notes
Melting Temperature	50.6 - 51.3 °C	DSC [1] [3]	Ideal for medium-temperature storage
Freezing Temperature	53.2 °C	DSC [3]	—

Property	Value	Measurement Technique	Notes
Latent Heat of Melting	86.4 - 161.3 J/g	DSC [1] [3]	High energy storage density
Latent Heat of Freezing	88.5 J/g	DSC [3]	High energy release density
Thermal Conductivity	Low (in pure form)	—	Addressed via microencapsulation [1]

**2. Microencapsulation Protocol: PMMA Shell** Microencapsulation is critical to prevent leakage of molten **n-octacosane**, increase heat transfer efficiency, and provide a stable, pumpable form for use in thermal fluids [1].

- **Objective:** To prepare microcapsules with **n-octacosane** core and a Polymethyl Methacrylate (PMMA) shell via emulsion polymerization.
- **Materials:**
  - **Core Material:** **n-Octacosane**
  - **Shell Monomers:** Methylmethacrylate (MMA), Allyl Methacrylate
  - **Initiator:** Tertbutylhydroperoxide
  - **Surfactant:** Triton X-100
  - **Other Reagents:** Ferrous sulfate ( $\text{FeSO}_4 \cdot 7\text{H}_2\text{O}$ ), Ammonium persulphate, Sodium thiosulphate ( $\text{Na}_2\text{S}_2\text{O}_7$ ) [1]
- **Procedure:**
  - **Emulsion Preparation:** Dissolve 4 g of **n-octacosane** and 4 g of MMA monomer in a beaker. Heat to 40°C with stirring to form a homogeneous oil phase. In a separate flask, prepare an aqueous solution by dissolving 0.1 g of Triton X-100 in 80 ml of distilled water.
  - **Pre-emulsification:** Slowly add the oil phase into the aqueous surfactant solution under vigorous stirring (e.g., 2000 rpm) to form a stable oil-in-water (O/W) emulsion.
  - **Polymerization:** Transfer the emulsion to a three-necked reactor equipped with a stirrer, thermometer, and nitrogen inlet. Purge with nitrogen to create an inert atmosphere. Initiate the polymerization reaction by adding the initiator system (e.g., Tertbutylhydroperoxide with ferrous sulfate as a catalyst). Maintain the reaction temperature at 60°C for 4-6 hours.
  - **Product Recovery:** After the reaction is complete, cool the mixture to room temperature. Filter the resulting microcapsule slurry, and wash the solid product repeatedly with distilled water and ethanol to remove unreacted monomers and surfactant. Dry the final product in an oven at 40°C for 24 hours [1].

**3. Alternative Microencapsulation: Bio-based Polyurea Shell** For enhanced environmental sustainability, a bio-based polyurea shell can be synthesized using interfacial polymerization.

- **Materials:**
  - **Core Material:** n-**Octacosane** or n-Octadecane.
  - **Oil-soluble Monomer:** Hexamethylene diisocyanate (HMDI).
  - **Water-soluble Monomer:** Bio-based 1,5-Pentanediamine (Bp).
  - **Emulsifier:** Styrene-maleic anhydride (SMA).
- **Procedure:**
  - **Oil Phase:** Dissolve n-**octacosane** and HMDI in an appropriate solvent.
  - **Aqueous Phase:** Dissolve SMA and bio-based 1,5-pentanediamine in distilled water.
  - **Emulsification:** Slowly add the oil phase to the aqueous phase under high-speed shear stirring to form a stable O/W emulsion. The particle size of the microcapsules can be controlled by varying the emulsifier concentration and stirring rate.
  - **Interfacial Polymerization:** The diisocyanate (HMDI) and diamine (Bp) react at the interface of the oil droplets to form a polyurea shell. Maintain the reaction for several hours.
  - **Recovery:** Filter, wash, and dry the microcapsules as in the PMMA protocol [4].

## Characterization Methods and Data Interpretation

### 1. Material Morphology and Structure

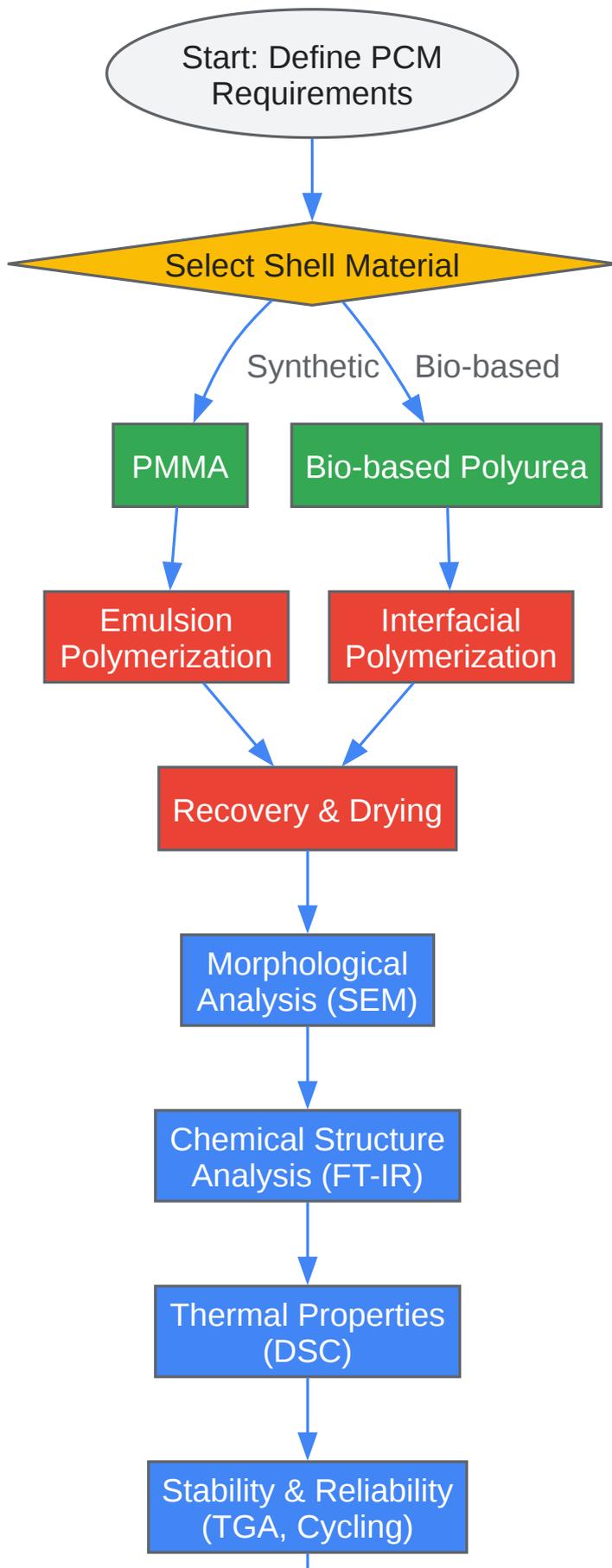
- **Scanning Electron Microscopy (SEM):** Used to analyze surface morphology, shell integrity, and wall thickness. PMMA/**octacosane** microcapsules typically exhibit a spherical shape with a smooth, compact surface. An emulsification stirring rate of 2000 rpm can yield an average particle diameter of approximately 0.25  $\mu\text{m}$  [1].
- **Fourier-Transform Infrared (FT-IR) Spectroscopy:** Confirms the chemical structure and successful encapsulation. The spectrum should show characteristic peaks of both the core (n-**octacosane**) and the shell (e.g., PMMA), without peaks for unreacted monomers, indicating pure microcapsules [1] [4].

### 2. Thermal Properties and Reliability

- **Differential Scanning Calorimetry (DSC):** The primary method for determining melting/freezing temperatures and latent heats. The data in the table above confirms high energy storage capacity. **Thermal cycling tests** (e.g., 1000 melt/freeze cycles) are crucial to demonstrate long-term reliability, with DSC showing minimal change in thermal properties after cycling [1] [3].
- **Thermogravimetric Analysis (TGA):** Assesses thermal stability and decomposition profile. PMMA/n-**octacosane** microcapsules degrade in two steps and exhibit good chemical stability up to their operating temperature [1] [3].

## Experimental Workflow for PCM Synthesis and Testing

The following diagram illustrates the logical sequence and decision points in the process of developing and characterizing microencapsulated n-**octacosane**.





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*Diagram 1: Experimental workflow for developing microencapsulated n-octacosane PCM.*

## Conclusion and Implementation Outlook

Microencapsulated n-**octacosane** presents a viable material for enhancing the efficiency of solar thermal energy storage systems. The synthesis protocols for PMMA and bio-based shells provide clear pathways to producing PCMs with high latent heat and good cyclic stability. Successful implementation requires careful attention to the emulsification process to control microcapsule size and the selection of shell materials based on application-specific requirements for durability and environmental impact. Future research is directed towards improving thermal conductivity and developing even more sustainable bio-derived shell materials [4] [2].

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